

# Silthiofam Application as a Wheat Seed Treatment: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Silthiofam

Cat. No.: B1681674

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Silthiofam** is a hindered silyl amide (HSA) fungicide developed for use as a seed treatment in wheat and other cereals.[1] Marketed under the trade name Latitude®, its primary application is the control of take-all disease, one of the most significant root diseases in wheat, caused by the soil-borne fungus *Gaeumannomyces graminis* var. *tritici* (Ggt).[1][2][3] **Silthiofam** provides early-season protection to the root system, which is critical for crop establishment and yield potential, particularly in second or subsequent wheat crops where disease pressure is high.[4] This document provides detailed application notes, efficacy data, and experimental protocols for the use of **Silthiofam** as a wheat seed treatment in a research setting.

## Physicochemical Properties

**Silthiofam**, or N-allyl-4,5-dimethyl-2-(trimethylsilyl)thiophene-3-carboxamide, is a beige powder with low water solubility and a certain lipophilicity, indicated by its octanol/water partition coefficient of 3.72. It is formulated as a suspension concentrate for seed treatment (FS), often containing 125 g/L of the active ingredient.

## Application and Efficacy Data

**Silthiofam** is applied as a seed dressing prior to planting. The recommended application rates and summary of efficacy from field and pot experiments are presented below.

Table 1: **Silthiofam** Application Rates for Wheat Seed Treatment

Formulation	Active Ingredient (a.i.) Concentration	Recommended Rate per 100 kg Seed	Equivalent a.i. Rate per 100 kg Seed	Reference
Latitude®	125 g/L Silthiofam	200 mL	25 g	

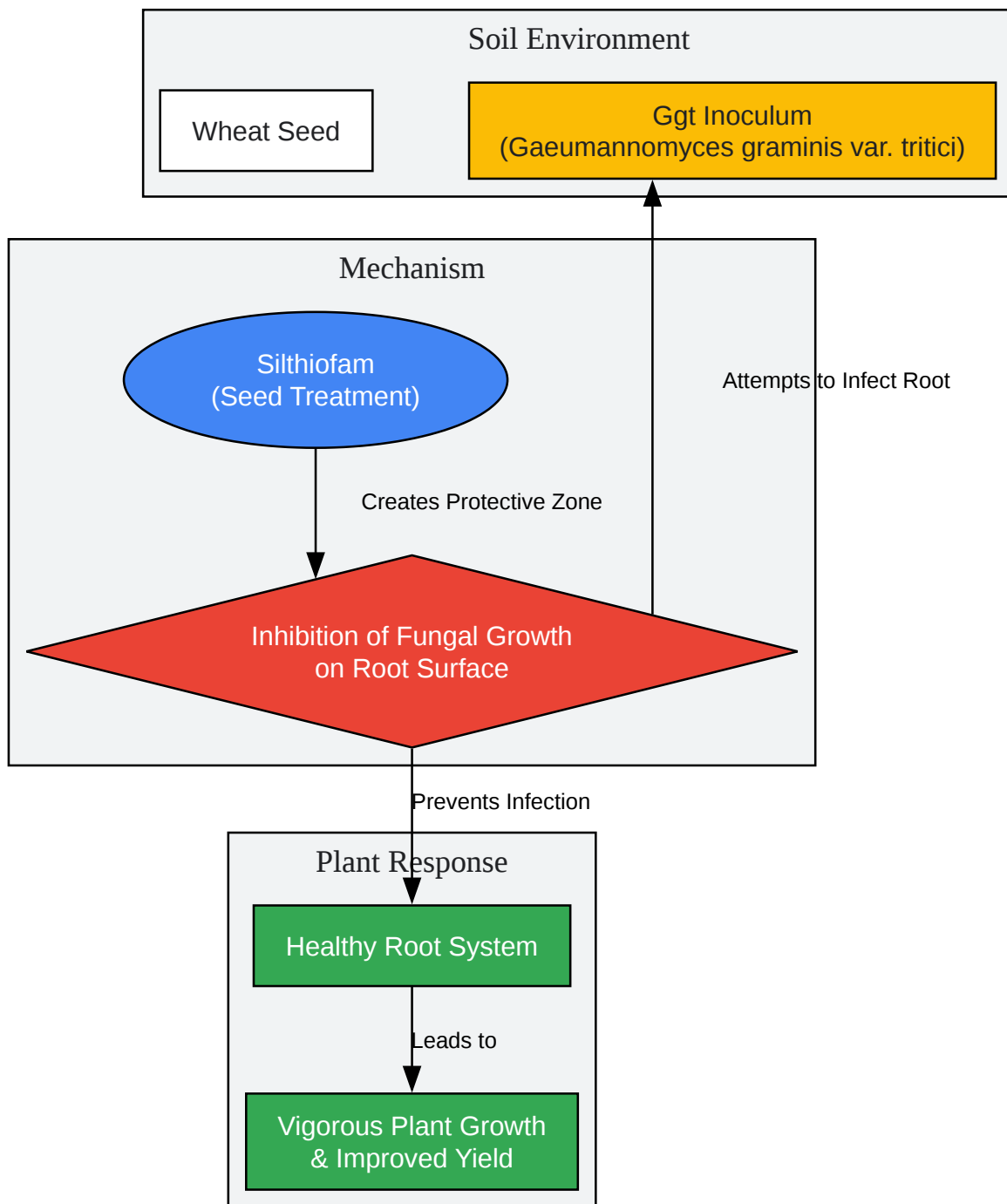
Table 2: Summary of **Silthiofam** Efficacy Against Take-All (*G. graminis* var. *tritici*)

| Study Type | Key Findings | Yield Increase | 1000-Grain Weight | Disease Reduction | Reference | | :--- | :--- | :--- | :--- | :--- | | Pot Experiment | Artificial inoculation with Ggt. | +74% (25.8 g/pot vs 14.8 g/pot for untreated) | Significantly higher | Significantly reduced disease severity at GS 65. | | | Field Trials (Multi-site) | Second or third wheat situations with natural Ggt infestation. | Mean recovery of 1.06 t/ha. | Not specified. | Significantly lower disease index at GS 65. | | | Rotational Experiment | Second wheat crops over four years. | Average of +0.47 t/ha. | Not specified. | Reduced take-all indices. | |

Note on Resistance: Researchers should be aware that resistance to **Silthiofam** in Ggt populations has been reported, which can compromise control efficacy. There is no reported cross-resistance with triazole fungicides like tebuconazole or difenoconazole.

## Mode of Action

**Silthiofam**'s precise biochemical mode of action has not been fully elucidated, though it is known to be a member of the hindered silyl amide class of fungicides. It acts by inhibiting the growth of the Ggt fungus on the surface of the wheat roots, thereby preventing the initial infection and subsequent spread from root to root. This protective zone around the seminal roots allows for a healthier, more extensive root system to develop, improving water and nutrient uptake.



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Caption: High-level mode of action of **Silthiofam** in protecting wheat roots.

## Experimental Protocols

The following protocols are adapted from published research to evaluate the efficacy of **Silthiofam** seed treatment in a controlled environment.

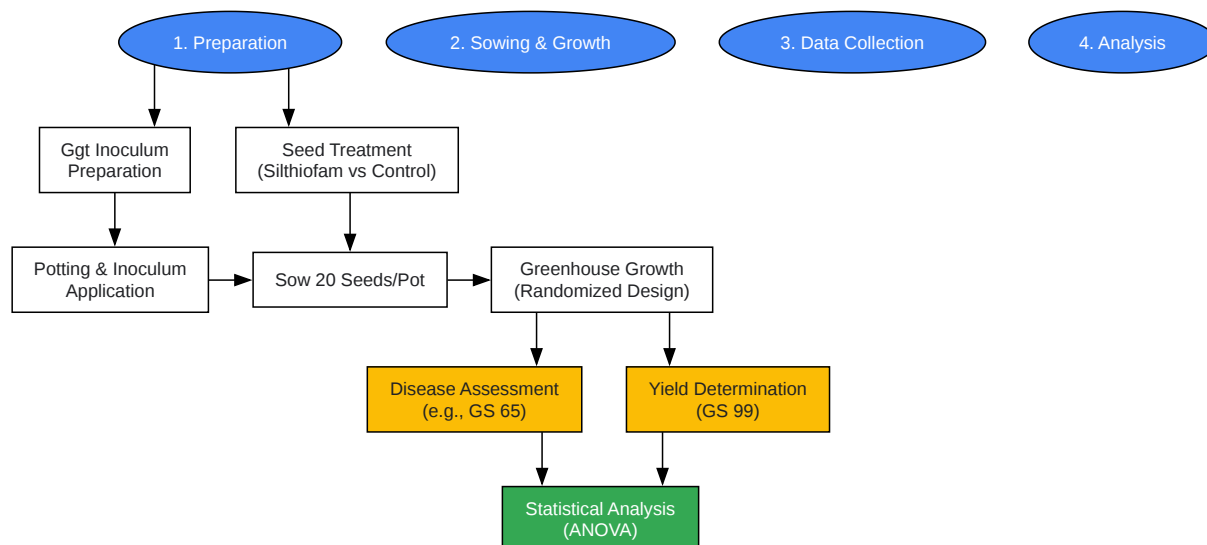
#### 5.1 Protocol: Lab-Scale Seed Treatment Application

- Materials: Certified wheat seeds, **Silthiofam** FS formulation, distilled water, rotating drum or conical flask seed treater, personal protective equipment (gloves, lab coat).
- Procedure:
  1. Calculate the required amount of **Silthiofam** formulation and water for the desired seed batch size (e.g., for 1 kg of seed, use 2 mL of Latitude®). A water-based slurry is recommended.
  2. Place the untreated wheat seeds into the seed treater.
  3. Add the calculated **Silthiofam** slurry to the seeds.
  4. Secure the treater and rotate at a steady speed for 5-10 minutes or until uniform coverage is achieved.
  5. Spread the treated seeds on a tray and allow them to air dry completely in a fume hood or well-ventilated area before packaging or planting.
  6. Prepare an "untreated control" batch of seeds using the same procedure but with water only.

#### 5.2 Protocol: Greenhouse Efficacy Assay Against Take-All

- Inoculum Preparation: Culture *G. graminis* var. *tritici* on a suitable substrate (e.g., oat kernels) until fully colonized. Air-dry and grind the inoculum to a consistent particle size.
- Potting and Sowing:
  1. Use 1-2 liter pots filled with a sterilized 1:1 (v/v) sand and loam mixture.
  2. Apply the prepared Ggt inoculum to the soil surface at a standardized rate (e.g., 10 g per pot).

3. Evenly distribute 20 treated (or untreated control) wheat seeds over the soil surface.
  4. Cover the seeds with a 3 cm layer of the soil mixture.
  5. Arrange pots in a randomized complete block design in a greenhouse with appropriate temperature and light conditions for wheat growth. Water as needed.
- Data Collection:
    1. Emergence Count: Record the number of emerged seedlings 7-14 days after sowing.
    2. Disease Assessment: At a specific growth stage (e.g., GS 65, approximately 70 days after sowing), carefully remove plants from pots and wash the roots. Assess the severity of take-all on the root system using a 0-4 or similar rating scale (e.g., 0 = no symptoms, 4 = >75% of root system blackened).
    3. Biomass and Yield: For remaining replicate pots, allow plants to grow to maturity (GS 99). Harvest the above-ground biomass, count tillers, and determine the grain yield and 1000-grain weight.
  - Statistical Analysis: Analyze data using ANOVA to determine significant differences between treated and untreated groups.



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Caption: Experimental workflow for a greenhouse efficacy assay of **Silthiofam**.

## Safety and Handling

- Crop Safety: **Silthiofam** demonstrates high crop safety with no negative effects on emergence or plant vigor, even at application rates 8 times higher than recommended.
- Personal Safety: Standard laboratory PPE, including gloves, safety glasses, and a lab coat, should be worn when handling **Silthiofam** and treated seeds.
- Handling Treated Seed: Treated seeds must be clearly labeled and stored away from food and feed. Do not use treated seed for food, feed, or oil purposes.

## Conclusion

**Silthiofam** is a highly effective seed treatment for the management of take-all disease in wheat. Its targeted action provides significant protection to the developing root system, translating into substantial yield benefits, especially in high-risk rotational positions. The protocols outlined in this document provide a framework for researchers to conduct robust efficacy and phytotoxicity studies in a controlled environment.

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Address: 3281 E Guasti Rd

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